

Diphenylglyoxime CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenylglyoxime

Cat. No.: B1496157

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An In-depth Technical Guide to Diphenylglyoxime

This technical guide provides a comprehensive overview of **diphenylglyoxime**, a significant organic compound in analytical and coordination chemistry. It is intended for researchers, scientists, and professionals in drug development who require detailed information on its properties, synthesis, and applications.

Chemical Identity and Structure

Diphenylglyoxime, also known as benzil dioxime, is a white to off-white crystalline powder.^[1] Its chemical structure consists of two phenyl groups attached to a glyoxime moiety.^[1]

- CAS Number: 23873-81-6^{[1][2][3][4][5][6][7]}
- Molecular Formula: C₁₄H₁₂N₂O₂^{[1][2][3][5][6][7]}
- IUPAC Name: N'-(2-hydroxyimino-1,2-diphenylethylidene)hydroxylamine^[3]
- Synonyms: anti-**Diphenylglyoxime**, α-Benzil dioxime, Benzil Dioxime, Diphenylethanedione dioxime^{[2][4][5][6]}

Physicochemical Properties

A summary of the key quantitative data for **diphenylglyoxime** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	240.26 g/mol	[1][2][3][4][5]
Melting Point	237-240 °C (decomposes)	[4][5][8]
Boiling Point	382.97 °C (estimate)	[7][8]
Density	1.1613 g/cm ³ (estimate)	[7][8]
Water Solubility	Sparingly soluble (0.094 g/L at 25 °C)	[1]
Solubility in other solvents	Practically insoluble in ether and glacial acetic acid; slightly soluble in alcohol; readily soluble in NaOH solutions. Soluble in ethanol and acetone.	[5][6]
Topological Polar Surface Area	65.2 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	3	[1]

Experimental Protocols

Synthesis of α -Diphenylglyoxime

A common method for the preparation of the α -form (or anti-isomer) of **diphenylglyoxime** involves the reaction of benzil with hydroxylamine hydrochloride.

Materials:

- Benzil

- Hydroxylamine hydrochloride
- Ethanol
- Sodium hydroxide solution

Procedure:

- Dissolve benzil in hot ethanol.
- Add a concentrated aqueous solution of hydroxylamine hydrochloride to the benzil solution.
- Slowly add a sodium hydroxide solution to the mixture to neutralize the hydrochloric acid formed and to facilitate the reaction.
- The **diphenylglyoxime** precipitates from the solution upon cooling.
- The precipitate is then collected by filtration, washed with cold ethanol, and can be recrystallized from a suitable solvent like methanol to obtain pure crystals.

This protocol is based on the established synthesis method described in the literature.

Key Applications

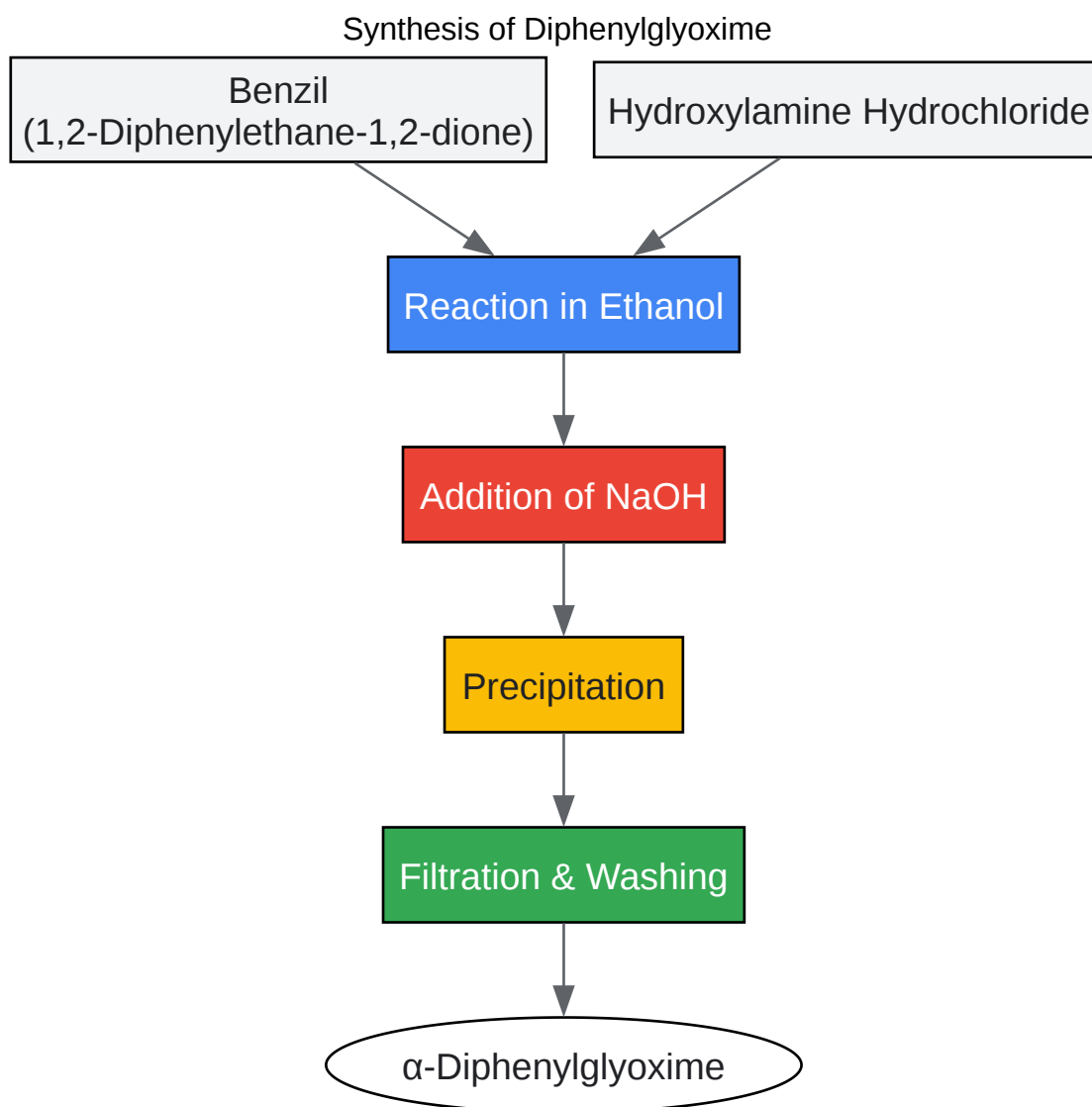
Diphenylglyoxime is a versatile compound with several important applications in chemistry:

- **Analytical Chemistry:** It is widely used as a chelating agent for the detection and quantitative determination of various metal ions, most notably nickel, but also cobalt and copper.^[1] The formation of a stable, colored complex with nickel ions allows for its analysis using gravimetric or spectrophotometric techniques.
- **Organic Synthesis:** In organic synthesis, **diphenylglyoxime** can be used as a protecting group for carbonyl compounds. This allows for selective reactions to be carried out on other parts of a molecule.^[1]
- **Coordination Chemistry:** The ability of **diphenylglyoxime** to form stable complexes with transition metals makes it a valuable ligand in the field of coordination chemistry. These complexes are studied for their unique structural and electronic properties.^{[1][9]}

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **diphenylglyoxime** from benzil.

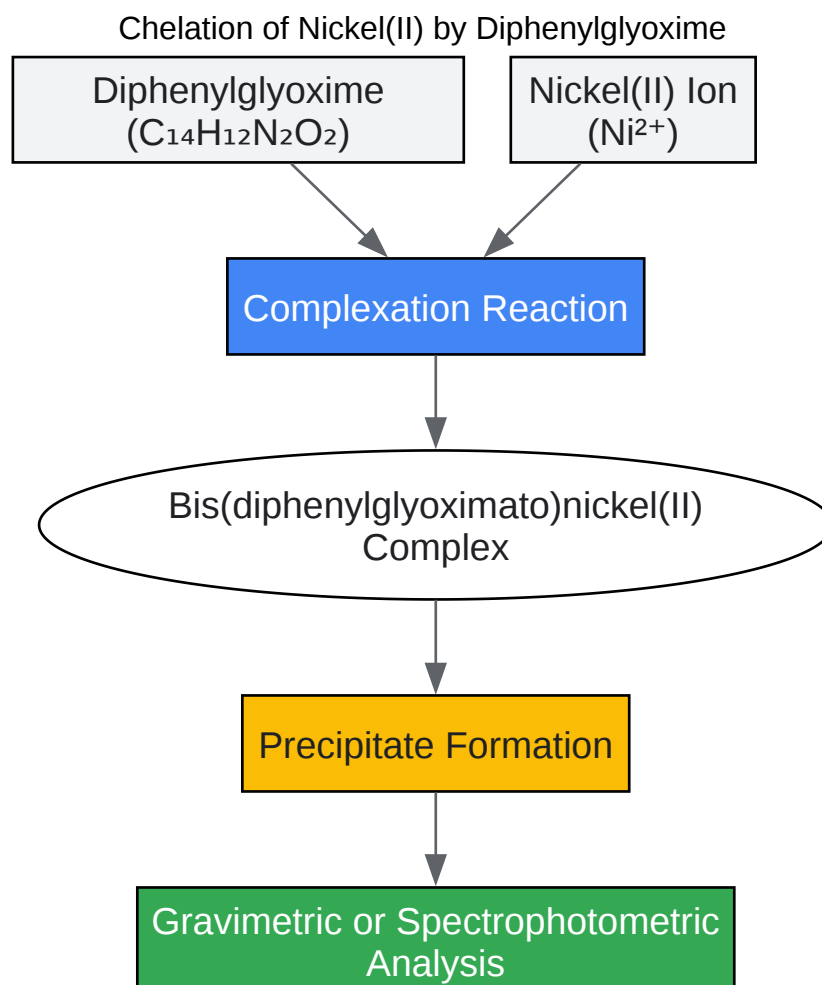


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Caption: A flowchart representing the key steps in the synthesis of α -**diphenylglyoxime**.

Chelation of Nickel(II) Ions

This diagram illustrates the logical relationship of **diphenylglyoxime** acting as a chelating agent for nickel(II) ions, a key application in analytical chemistry.



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- To cite this document: BenchChem. [Diphenylglyoxime CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1496157#diphenylglyoxime-cas-number-and-molecular-structure]

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